

methods for griffithsin purification from natural sources

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Griffithinam*
CAS No.: 240122-32-1
Cat. No.: B127831

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Application Note & Protocol Guide

Topic: High-Recovery Purification of Griffithsin from Natural and Recombinant Sources

Audience: Researchers, scientists, and drug development professionals.

Abstract

Griffithsin (GRFT) is a lectin of significant therapeutic interest due to its potent, broad-spectrum antiviral activity, particularly against enveloped viruses like HIV.[1][2] Its mechanism involves binding to high-mannose oligosaccharides on viral surface glycoproteins, effectively preventing viral entry into host cells.[1][3] A critical bottleneck in its development has been the establishment of a robust, scalable, and cost-effective purification process. Originally isolated from the red alga *Griffithsia* sp., large-scale production now predominantly relies on recombinant expression systems.[1][2][3] This guide details a highly efficient purification strategy that leverages the protein's exceptional physicochemical stability. By integrating selective precipitation through heat and pH adjustments with a streamlined chromatography workflow, this methodology achieves high purity (>99%) and recovery (approaching 90%),

representing a significant improvement over earlier multi-chromatography approaches that yielded only about 30% recovery.[4][5][6]

Introduction: The Purification Challenge and Strategy

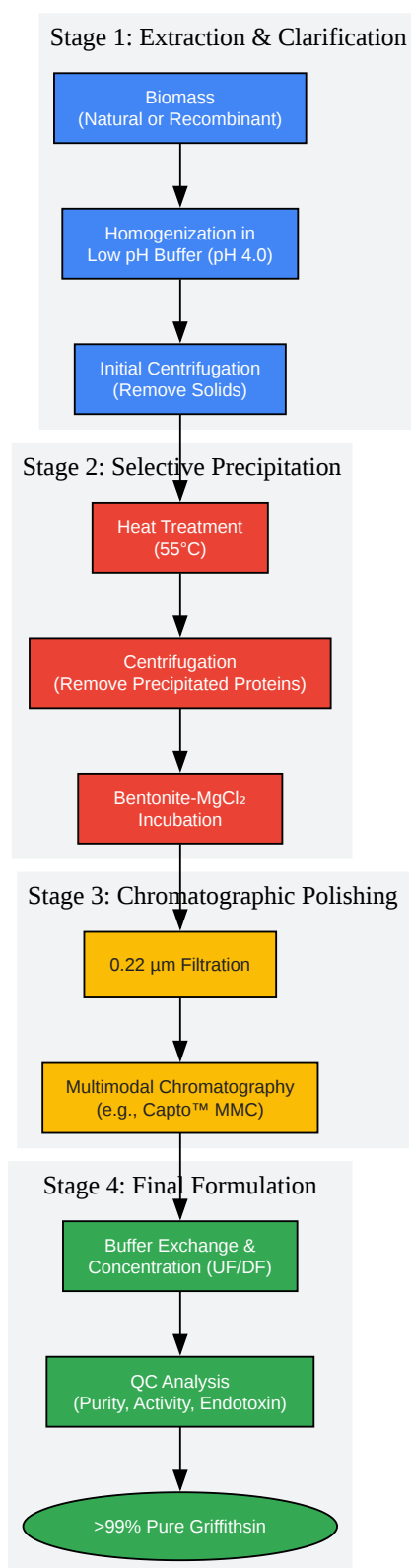
Griffithsin's journey from a natural product discovery to a viable biopharmaceutical candidate has been propelled by innovations in its production and purification.[1][7] The protein, first isolated from aqueous extracts of the red alga *Griffithsia* sp., is a 121-amino acid lectin that demonstrates remarkable stability.[3][8] It can withstand harsh conditions, including exposure to organic solvents, a wide pH range, and elevated temperatures, without significant loss of activity.[1][9]

This inherent stability is the cornerstone of the advanced purification protocol described herein. Traditional protein purification schemes often rely on a series of chromatographic steps to painstakingly separate the target protein from a complex mixture of host cell proteins and other contaminants. While effective, these multi-step processes are often lengthy, reduce overall yield at each stage, and can be expensive to scale. Our previously published methods, for instance, used ceramic filtration and two separate chromatography steps, resulting in a final protein recovery of only 30%.[4][5]

The strategy outlined in this application note inverts this paradigm. Instead of relying solely on chromatography for separation, it employs initial, low-cost clarification and precipitation steps to remove the vast majority of contaminants. By adjusting the pH of the initial extract and applying heat, we can selectively denature and precipitate less stable proteins while Griffithsin remains soluble and active.[4][5] This is followed by a bentonite-MgCl₂ treatment to further clarify the extract before a final, highly efficient multimodal chromatography step.[2][4] This approach dramatically simplifies the process, increases yield, and reduces production costs, making it ideal for the large-scale manufacturing required for clinical development.[5][6]

Overall Purification Workflow

The purification process is designed as a four-stage funnel, progressively enriching for Griffithsin while removing contaminants. The workflow is visualized below.



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- To cite this document: BenchChem. [methods for griffithsin purification from natural sources]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b127831/docs#methods-for-griffithsin-purification-from-natural-sources>]

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